

Application of Trimethylpyrazine in Fragrance Formulations: Detailed Notes and Protocols

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Compound of Interest

Compound Name: Trimethylpyrazine

Cat. No.: B081540

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylpyrazine (TMP), specifically the 2,3,5-trimethyl isomer (CAS No. 14667-55-1), is a potent aroma chemical widely utilized in the flavor and fragrance industry.[1][2] Naturally occurring in cooked or roasted foods such as baked potatoes, coffee, and cocoa, it imparts a characteristic nutty, roasted, and earthy aroma.[3][4][5] In fragrance formulations, **trimethylpyrazine** is a key component for creating gourmand, oriental, and woody scent profiles, adding depth, warmth, and complexity.[4][6][7] Its high odor impact means that it is typically used in trace amounts to achieve the desired effect.[3][8]

This document provides detailed application notes and protocols for the use of **trimethylpyrazine** in fragrance formulations, intended for researchers, scientists, and professionals in the field.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **trimethylpyrazine** is essential for its effective application in fragrance formulations.

Property	Value	Reference
Chemical Name	2,3,5-Trimethylpyrazine	[3][9]
CAS Number	14667-55-1	[3][9]
Molecular Formula	C ₇ H ₁₀ N ₂	[3][9]
Molecular Weight	122.17 g/mol	[3][9]
Appearance	Liquid at room temperature	[1]
Odor Profile	Nutty, roasted, cocoa, coffee, earthy, baked potato	[3][4][5]
Odor Threshold in Water	400 ppb	[4]
Boiling Point	171-172 °C	[1]
Flash Point	54.44 °C (130 °F) TCC	[3]
Solubility	Soluble in ethanol and dipropylene glycol	[3]
Purity (typical)	≥99.0% for fragrance applications	[1]

Application in Fragrance Formulations

Trimethylpyrazine is a versatile ingredient in perfumery, primarily used to create rich and complex gourmand notes.[4][5] Its powerful and diffusive character requires careful handling and dilution to be effective.[3][4]

Olfactory Contribution:

- **Gourmand Notes:** It is essential for creating realistic cocoa, coffee, roasted nut (hazelnut, peanut), and baked bread accords.[3][4]
- **Supporting Notes:** It can be used to add warmth and complexity to woody, oriental, and tobacco fragrances.

- Modification of other notes: In trace amounts, it can modify and enhance floral and fruity notes, adding a subtle roasted nuance.

Recommended Usage Levels:

The concentration of **trimethylpyrazine** in a fragrance formulation is critical to achieving the desired olfactory effect.

Application	Recommended Concentration	Reference
Fragrance Concentrate	Up to 0.1000%	[3]
Finished Consumer Product (e.g., perfumes, lotions)	0.01 - 5 ppm	[3] [4]

Note: It is highly recommended to start with very low concentrations (e.g., 0.01% solution or less) for initial evaluations due to its high odor strength.[\[3\]](#)

Experimental Protocols

The following protocols provide a framework for incorporating and evaluating **trimethylpyrazine** in fragrance formulations.

Protocol for Preparation of Trimethylpyrazine Stock Solution

Objective: To prepare a diluted stock solution of **trimethylpyrazine** for accurate dosing in fragrance formulations.

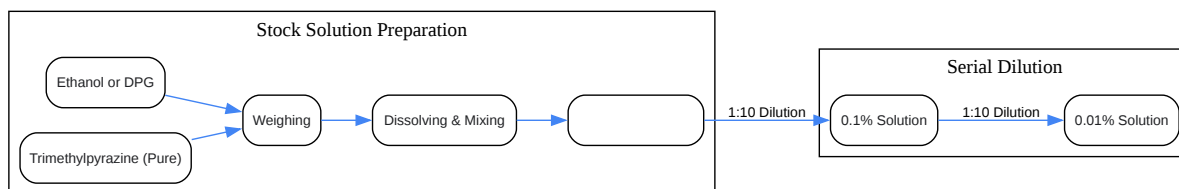
Materials:

- 2,3,5-Trimethylpyrazine ($\geq 99.0\%$ purity)
- Ethanol (perfumer's grade) or Dipropylene Glycol (DPG)
- Glass vials with airtight caps

- Calibrated micropipettes or analytical balance

Procedure:

- Prepare a 1% stock solution by accurately weighing 1 part of **trimethylpyrazine** and adding it to 99 parts of the chosen solvent (ethanol or DPG) in a clean glass vial.
- Secure the cap and vortex or shake the vial until the **trimethylpyrazine** is completely dissolved.
- For more precise work, create further serial dilutions (e.g., 0.1%, 0.01%) from the 1% stock solution.
- Label all solutions clearly with the concentration and date of preparation.
- Store stock solutions in a cool, dark place to minimize degradation.



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Workflow for **Trimethylpyrazine** Stock Solution Preparation.

Protocol for Incorporation into a Fragrance Accord

Objective: To evaluate the olfactory effect of **trimethylpyrazine** in a simple fragrance accord.

Materials:

- **Trimethylpyrazine** stock solution (e.g., 0.1% in ethanol)

- Other fragrance raw materials (e.g., vanillin, ethyl maltol for a gourmand accord)
- Ethanol (perfumer's grade)
- Glass beakers and stirring rods
- Calibrated pipettes
- Smelling strips

Procedure:

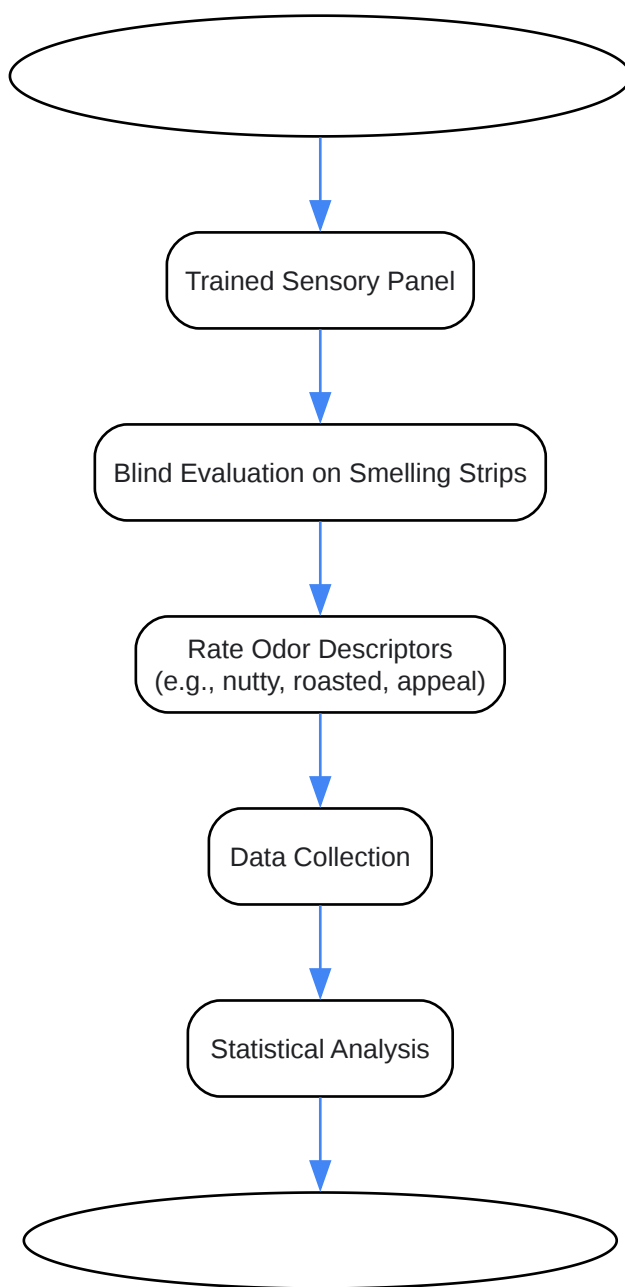
- Create a base accord. For a simple gourmand accord, prepare a blend of vanillin (1%) and ethyl maltol (1%) in ethanol.
- Prepare a series of test blends by adding incremental amounts of the **trimethylpyrazine** stock solution to the base accord. For example:
 - Blend A: 10g Base Accord + 0.1g of 0.1% TMP solution (final TMP concentration ~0.001%)
 - Blend B: 10g Base Accord + 0.5g of 0.1% TMP solution (final TMP concentration ~0.005%)
 - Blend C: 10g Base Accord + 1.0g of 0.1% TMP solution (final TMP concentration ~0.01%)
- Prepare a control sample of the base accord without **trimethylpyrazine**.
- Label all blends clearly.
- Allow the blends to mature for at least 24 hours before evaluation.
- Dip smelling strips into each blend and the control. Evaluate the odor profile at different time intervals (top, middle, and base notes).

Protocol for Sensory Evaluation

Objective: To systematically evaluate the olfactory characteristics of fragrances containing **trimethylpyrazine**.

Methodology:

- Panel: A panel of trained sensory analysts or perfumers.
- Environment: A well-ventilated, odor-free room.
- Procedure:
 - Present the coded samples (from Protocol 4.2) to the panel on smelling strips.
 - Panelists should evaluate the samples in a randomized order to avoid bias.
 - Panelists will rate the intensity of different odor descriptors (e.g., nutty, roasted, cocoa, sweet, overall appeal) on a labeled magnitude scale (LMS) or a visual analog scale (VAS).
 - Descriptive analysis can also be employed, where panelists provide detailed descriptions of the perceived aroma.[\[10\]](#)
 - Data from the panel is collected and statistically analyzed to determine the impact of different **trimethylpyrazine** concentrations.



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Sensory Evaluation Workflow.

Protocol for Stability Testing

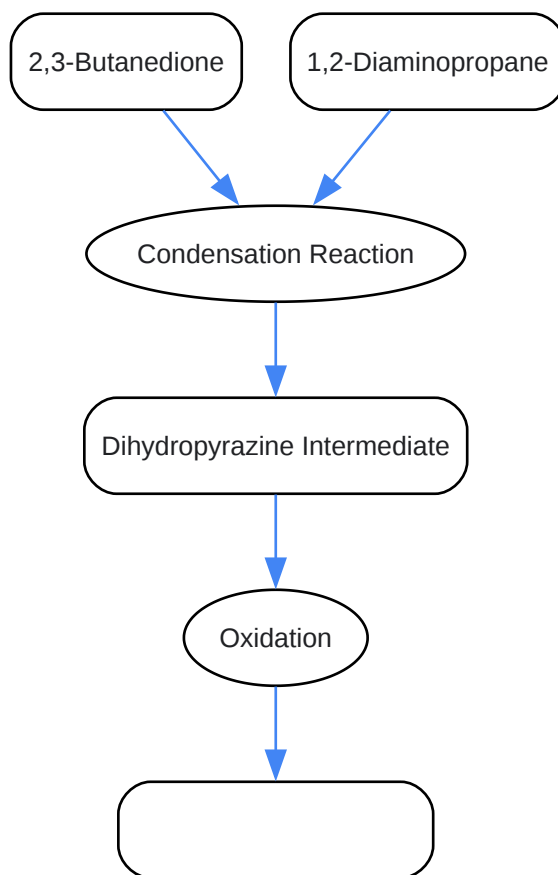
Objective: To assess the stability of a fragrance formulation containing **trimethylpyrazine** under various conditions.^[11]

Methodology:

- Accelerated Stability Testing:
 - Prepare samples of the final fragrance formulation containing **trimethylpyrazine**.
 - Store the samples in a temperature-controlled oven at elevated temperatures (e.g., 40°C, 50°C) for a period of 1 to 3 months.[\[11\]](#)
 - At regular intervals (e.g., 2 weeks, 1 month, 3 months), remove a sample and evaluate for any changes in color, clarity, and odor profile compared to a control sample stored at room temperature in the dark.
- Photostability Testing:
 - Expose samples of the fragrance in clear glass containers to a controlled light source, including UV light, for a specified period.[\[11\]](#)[\[12\]](#)
 - Evaluate for any changes in color and scent compared to a control sample stored in the dark.
- Freeze-Thaw Cycle Testing:
 - Subject the fragrance samples to repeated cycles of freezing (e.g., -10°C for 24 hours) and thawing at room temperature.[\[11\]](#)
 - After a set number of cycles (e.g., 3-5 cycles), evaluate the sample for any physical changes such as precipitation or phase separation.

Synthesis and Quality Control

For applications requiring high purity, understanding the synthesis of **trimethylpyrazine** is crucial. A common synthetic route involves the condensation of 2,3-butanedione with 1,2-diaminopropane to form a dihydropyrazine intermediate, which is then oxidized to yield 2,3,5-**trimethylpyrazine**.[\[1\]](#) The purity of the final product is critical to avoid off-notes in the fragrance.[\[1\]](#)



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Simplified Synthesis Pathway of **Trimethylpyrazine**.

Quality Control Parameters:

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine purity and identify any impurities.
- Refractive Index and Specific Gravity: As key physical parameters for quality assurance.[1]
- Organoleptic Evaluation: To ensure the material meets the required odor profile.

Safety and Regulatory Information

- Safety: 2,3,5-**Trimethylpyrazine** has undergone safety assessments for its use as a fragrance ingredient.[9][13] It is not expected to be a skin sensitizer at current use levels and is not considered photoirritating.[9]

- Regulatory Status: It is classified as Generally Recognized as Safe (GRAS) for its use as a flavoring substance by FEMA (Flavor and Extract Manufacturers Association).[3]

Conclusion

Trimethylpyrazine is a powerful and versatile ingredient in the perfumer's palette, offering the ability to create rich, warm, and complex gourmand and roasted notes. Due to its high impact, precise and controlled application through dilution is essential. The protocols outlined in this document provide a comprehensive guide for researchers and formulators to effectively utilize **trimethylpyrazine** in the creation of innovative and appealing fragrances. Adherence to proper handling, quality control, and stability testing will ensure the successful and safe implementation of this valuable aroma chemical.

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